Calcium ionophore II stability in solution and storage conditions

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Compound of Interest

Compound Name:	*Calcium ionophore II*
CAS No.:	*74267-27-9*
Cat. No.:	*B1220810*

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Technical Support Center: **Calcium Ionophore II** (ETH 129)[1]

Topic: Stability, Storage, and Troubleshooting for **Calcium Ionophore II** (ETH 129) Target Audience: Researchers in Electrochemistry, Bio-sensing, and Physiology.

Core Technical Identity & Distinction

Crucial Disambiguation: Before proceeding, confirm your reagent identity. "**Calcium Ionophore II**" specifically refers to ETH 129.[1][2] It is not A23187 (Calcimycin) or Ionomycin.[3]

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Feature	Calcium Ionophore II (ETH 129)	A23187 / Ionomycin
CAS Number	74267-27-9	52665-69-7 (A23187)
Primary Use	Ion Selective Electrodes (ISE), Microelectrodes	Cell signaling, Oocyte activation
Mechanism	Electrogenic Ca^{2+} transport (Net charge transfer)	Electroneutral Ca^{2+}/H^{+} exchange
Selectivity	High Ca^{2+} selectivity over Mg^{2+} (~10^4 fold)	Lower selectivity for Ca^{2+} over Mg^{2+}

Storage & Stability Guidelines

Solid State Storage

- Temperature: Store at -20°C. While some vendors list 2-8°C, long-term stability (>1 year) is maximized at -20°C to prevent slow thermal degradation.
- Environment: Hygroscopic sensitivity is low, but moisture protection is critical to prevent hydrolysis of the amide bonds over years. Store in a desiccated container.
- Light: Protect from light.[4] Although ETH 129 is not as photosensitive as A23187, UV exposure can degrade impurities or plasticizers often stored with it.

Solution Stability (Solubilized)

- Solvents: Soluble in Tetrahydrofuran (THF), Chloroform, and Ethanol (~1 mg/mL).
- Shelf Life:
  - Stock Solutions (Ethanol/Chloroform): Stable for 1 month at -20°C if sealed under argon/nitrogen.
  - Membrane Cocktails (THF):Use immediately (within 4 hours). THF forms peroxides over time and evaporates rapidly, altering the concentration ratio of the ionophore to the plasticizer/PVC matrix.

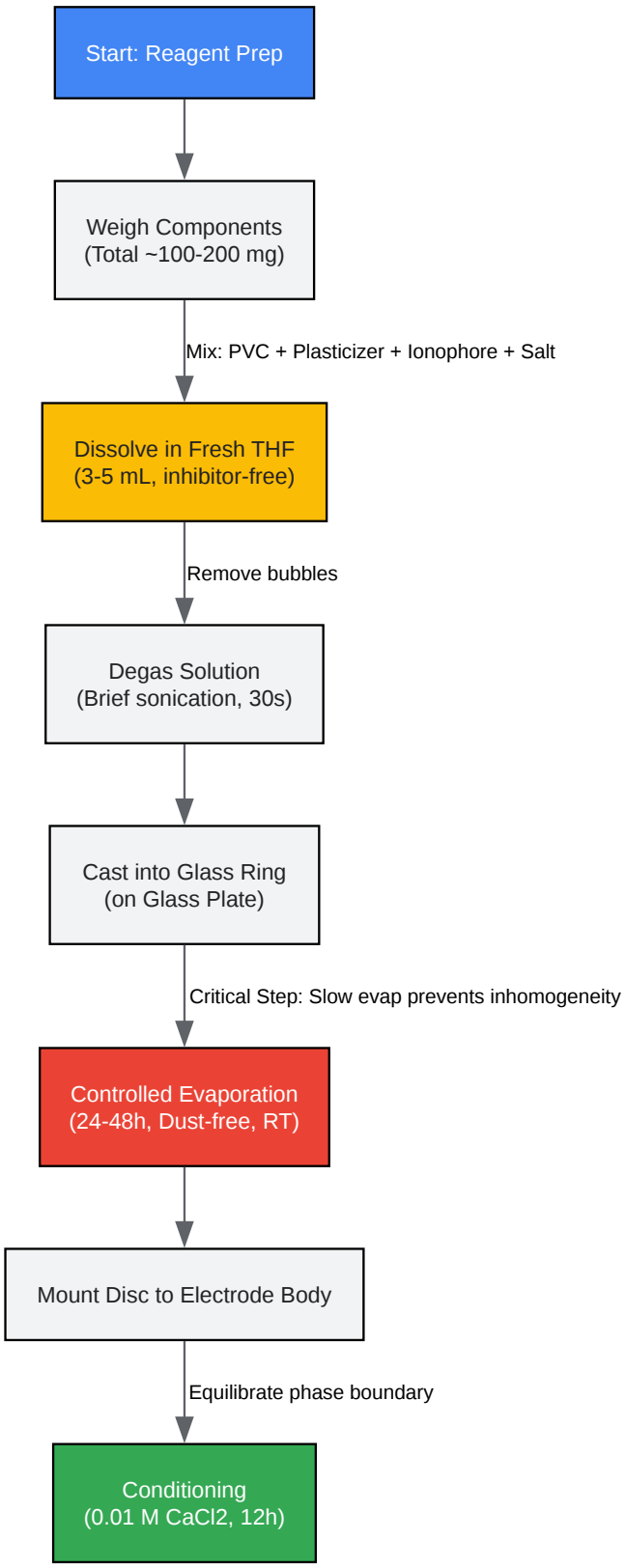
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- Causality of Failure: Old THF solutions often lead to "drift" in electrode potential because the solvent evaporation changes the membrane density and ionophore distribution during casting.

Protocol: High-Stability ISE Membrane Fabrication

Objective: Create a calcium-selective PVC membrane with minimal drift. Reagents: ETH 129 (1%), PVC (High MW), o-NPOE (Plasticizer), KTFPB (Lipophilic Additive), Fresh THF.

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Figure 1: Workflow for casting a calcium-selective membrane using ETH 129. The evaporation step is critical for membrane homogeneity.

Troubleshooting Guide & FAQs

Issue 1: Electrode Potential Drift

Symptom: The voltage reading does not stabilize and drifts continuously (>1 mV/min). Root Cause Analysis:

- Incomplete Conditioning: The membrane has not established a stable phase boundary potential.
- Leaching: The ionophore or plasticizer is leaching into the sample (common in lipophilic samples).
- Water Layer: A microscopic water layer has formed between the membrane and the inner contact (solid-contact electrodes).

Solution:

- Conditioning: Soak the electrode in 0.01 M $CaCl_2$ overnight. For low-concentration measurements, condition in a lower concentration (e.g.,

  M) to avoid memory effects.
- Check Internal Fill: Ensure the internal filling solution (usually $CaCl_2$ + AgCl) is free of bubbles and matches the osmolarity of the sample if possible.

Issue 2: Sub-Nernstian Slope (< 25 mV/decade)

Symptom: The slope is significantly lower than the theoretical ~29.6 mV/decade (for divalent ions at 25°C). Root Cause Analysis:

- Contamination: Interfering ions (H^+, Na^+) are competing for the ionophore.
- Shunt Pathways: Micro-cracks in the PVC membrane allow bulk solution to bypass the ionophore mechanism.

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- Old Membrane: Plasticizer has evaporated, making the membrane rigid and non-responsive.

Solution:

- pH Check: ETH 129 works best between pH 5.0 and 9.0. If pH < 5, H^+ interference occurs. Buffer your samples with HEPES or Tris.
- Visual Inspection: Hold the membrane up to the light. If it looks cloudy or opaque, the components have crystallized. Discard and recast.

Issue 3: High Noise / erratic readings

Symptom: Readings jump randomly. Root Cause Analysis:

- Static Electricity: High impedance of the PVC membrane makes it sensitive to electrostatic discharge.
- Air Bubbles: A bubble is trapped on the membrane surface (outer or inner).

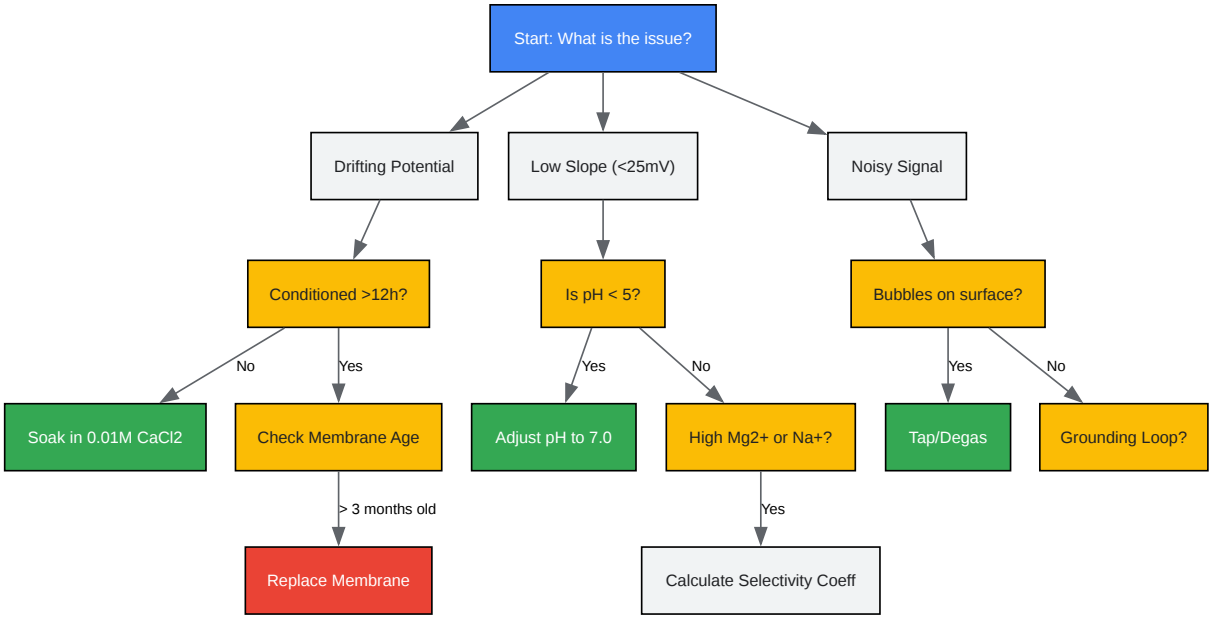
Solution:

- Shielding: Ensure the setup is grounded (Faraday cage).
- De-bubbling: Tap the electrode gently. Use a bent syringe needle to remove bubbles from the inner fill solution.

Diagnostic Logic Tree

Use this logic flow to diagnose sensor failure.

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Figure 2: Diagnostic decision tree for common **Calcium Ionophore II** experimental failures.

References

- Wang, E., et al. (2001).[1] "Transport properties of the calcium ionophore ETH-129." Biophysical Journal, 81(6), 3275-3284.[1][2] Retrieved from [Link]

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